

Tetrahydrothiophen-3-one safety precautions and personal protective equipment (PPE)

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Compound of Interest

Compound Name: Tetrahydrothiophen-3-one

Cat. No.: B087284

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Technical Support Center: Tetrahydrothiophen-3-one

This guide provides essential safety information, personal protective equipment (PPE) recommendations, and emergency procedures for researchers, scientists, and drug development professionals working with **Tetrahydrothiophen-3-one** (CAS: 1003-04-9).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Tetrahydrothiophen-3-one**?

A1: **Tetrahydrothiophen-3-one** is a combustible liquid.^[1] The primary hazards include potential irritation to the skin, eyes, and respiratory system.^[1] Inhalation may cause respiratory irritation.^{[1][2]} Vapors are heavier than air and can spread along floors, and upon intense heating, they can form explosive mixtures with air.^[2]

Q2: What are the required storage conditions for **Tetrahydrothiophen-3-one**?

A2: Store the container tightly closed in a dry, cool, and well-ventilated place.^[1] It should be kept away from heat, sparks, open flames, and hot surfaces.^{[1][2]} Some sources also recommend refrigeration.^[1] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[3]

Q3: What should I do if I accidentally inhale vapors?

A3: If you inhale **Tetrahydrothiophen-3-one** vapors, immediately move to fresh air.^[1] If you are not breathing, trained personnel should provide artificial respiration.^{[1][3]} If you feel unwell or if breathing is difficult, consult a physician or call a poison center.^[1]

Q4: What are the first-aid procedures for skin or eye contact?

A4:

- Skin Contact: Immediately take off all contaminated clothing.^[2] Wash the affected skin with plenty of soap and water for at least 15 minutes.^[1] If skin irritation occurs or persists, get medical advice.^[1]
- Eye Contact: Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.^[1] Remove contact lenses if present and easy to do, and continue rinsing.^[1] If eye irritation persists, seek medical attention from an ophthalmologist.^{[1][2]}

Q5: What happens if **Tetrahydrothiophen-3-one** is swallowed?

A5: If swallowed, do NOT induce vomiting.^[3] Rinse your mouth with water.^[4] Immediately make the victim drink water (two glasses at most).^[2] Never give anything by mouth to an unconscious person.^[3] Seek immediate medical attention.^[2]

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **Tetrahydrothiophen-3-one**.

Property	Value	Citation
Physical State	Liquid, colorless to pale yellow	[1]
Odor	Unpleasant	[2]
CAS Number	1003-04-9	[1]
Molecular Formula	C4H6OS	
Molecular Weight	102.16 g/mol	[5]
Boiling Point	175 °C (347 °F)	[1][2]
Flash Point	78 °C (172.4 °F) - closed cup	[1][2]
Density	1.194 g/mL at 25 °C	[2][6]
Vapor Density	3.53 (Air = 1.0)	[2]
Occupational Exposure Limits	No occupational exposure limits have been established.	[7]
Acute Oral Toxicity (LD50)	No data available	[2]
Acute Inhalation Toxicity (LC50)	No data available	[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **Tetrahydrothiophen-3-one**.

Protection Type	Specification	Citation
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (8-inch minimum). Equipment should be tested and approved under government standards like NIOSH (US) or EN 166 (EU).	[1][3][4]
Skin Protection	Wear appropriate protective gloves (e.g., solvent-resistant) and clothing to prevent skin exposure. Consult the glove manufacturer for specific compatibility.	[1][8]
Body Protection	A lab coat, full-length pants, and closed-toe footwear are required. For significant exposure risks, flame-retardant antistatic protective clothing may be necessary.	[3]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood.[1][3] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or EN 149 approved respirator.	[1]

Engineering Controls: Work should be conducted in an area with adequate ventilation, such as a chemical fume hood.[1][3] Ensure that eyewash stations and safety showers are close to the workstation location.[1] Use explosion-proof equipment when handling the substance.[3]

Experimental Protocols

Protocol 1: Standard Handling and Use Procedure

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Confirm that safety showers and eyewash stations are accessible and operational.[1]
- Ventilation: Conduct all work in a well-ventilated area or a certified chemical fume hood.[1][3]
- Dispensing: Ground and bond containers when transferring material to prevent static discharge.[9] Use only non-sparking tools.[8]
- Handling: Avoid contact with skin and eyes and avoid inhaling vapors or mists.[3]
- Hygiene: After handling, wash hands and face thoroughly.[2] Immediately change any contaminated clothing.[2] Do not eat, drink, or smoke in the work area.
- Storage: When finished, ensure the container is tightly closed and stored in a cool, dry, well-ventilated area away from ignition sources.[1][2]

Protocol 2: Chemical Spill Response

- Immediate Assessment: Assess the spill size and immediate risk. Remove all sources of ignition from the area.[10]
- Personnel Safety: Alert others in the area. Evacuate non-essential personnel. If contaminated, remove clothing and use an emergency shower.[3]
- Spill Containment (All Spills): Confine the spill to a small area using an inert, non-combustible absorbent material like sand, earth, or vermiculite.[11] Cover drains to prevent environmental release.[2]
- Cleanup - Small Spill (<1 L):
 - Trained personnel wearing appropriate PPE should proceed.[3]
 - Absorb the spill with inert material (e.g., Chemizorb®).[2]
 - Collect the absorbed material using non-sparking tools into a suitable, sealable container for disposal.[9]
- Cleanup - Large Spill (>1 L):

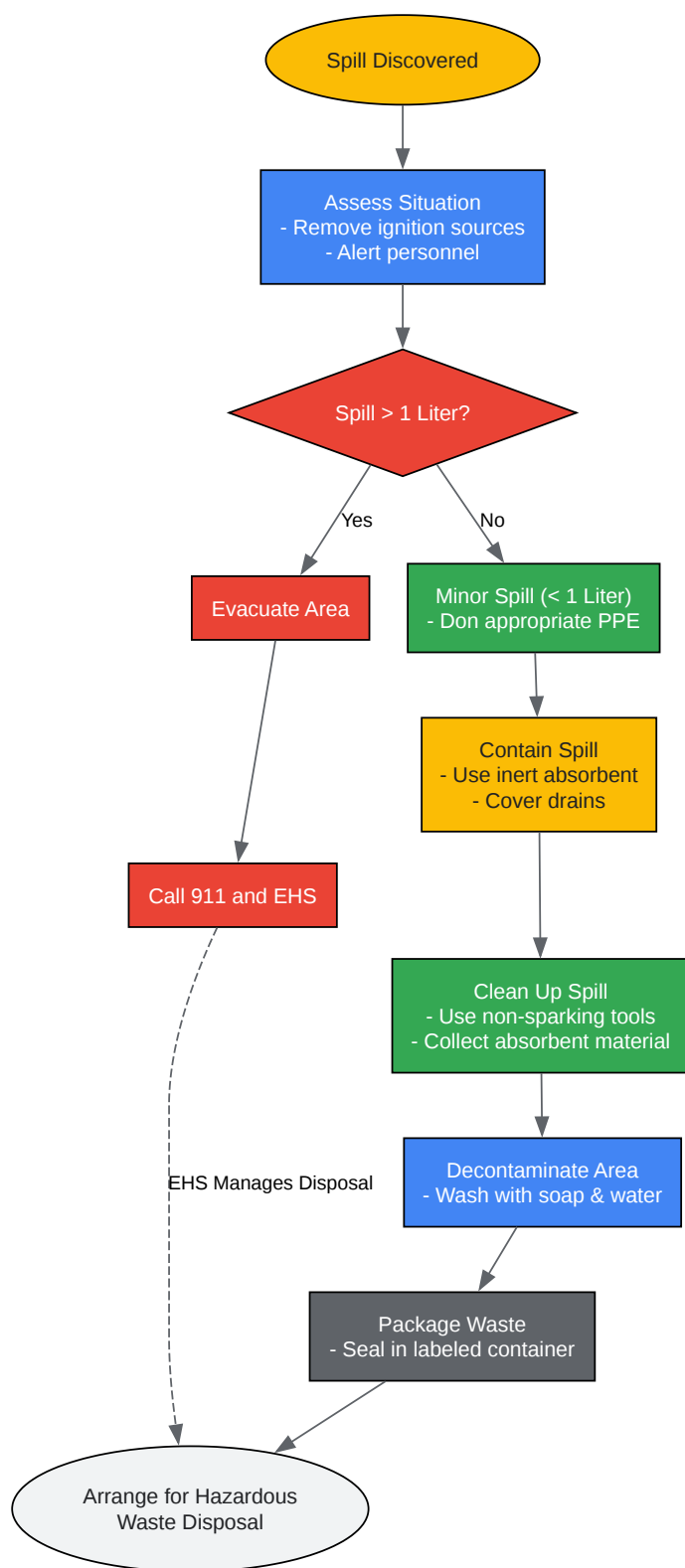
- Evacuate the area immediately.[3]
- Call emergency services (911) and your institution's Environmental Health & Safety (EHS) department.[3]
- Do not attempt to clean up a large spill without specialized training and equipment.
- Post-Cleanup:
 - Clean the affected area with a mild detergent solution and water.[10]
 - Place all contaminated materials (absorbents, PPE) into a labeled, sealed container for hazardous waste disposal.[3][12]
 - Ventilate the area well before resuming work.[11]

Protocol 3: First-Aid for Exposures

- Inhalation: Move the exposed person to fresh air immediately.[1] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Remove contaminated clothing and shoes immediately.[2] Flush skin with plenty of soap and water for at least 15 minutes.[1] Seek medical attention if irritation develops or persists.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][3] Remove contact lenses if possible.[1] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[3] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.[9] Seek immediate medical attention.[9]

Visualized Workflow: Chemical Spill Response

The following diagram outlines the logical steps and decision points for responding to a chemical spill involving **Tetrahydrothiophen-3-one**.



Tetrahydrothiophen-3-one Spill Response Workflow

[Click to download full resolution via product page](#)Caption: Workflow for handling a **Tetrahydrothiophen-3-one** spill.

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